

Application Note: Scalable Synthesis of N,2,2-Trimethylcyclopropan-1-amine

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Compound of Interest

Compound Name: *N,2,2-trimethylcyclopropan-1-amine*

Cat. No.: *B15273802*

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Abstract & Strategic Overview

The synthesis of **N,2,2-trimethylcyclopropan-1-amine** (TMCA) presents a unique intersection of challenges: constructing the strained gem-dimethyl cyclopropane ring, installing the nitrogen functionality without ring opening, and achieving selective mono-N-methylation. This building block is structurally related to key pharmacophores found in antiviral agents (e.g., Pleconaril analogs) and NMDA receptor antagonists.

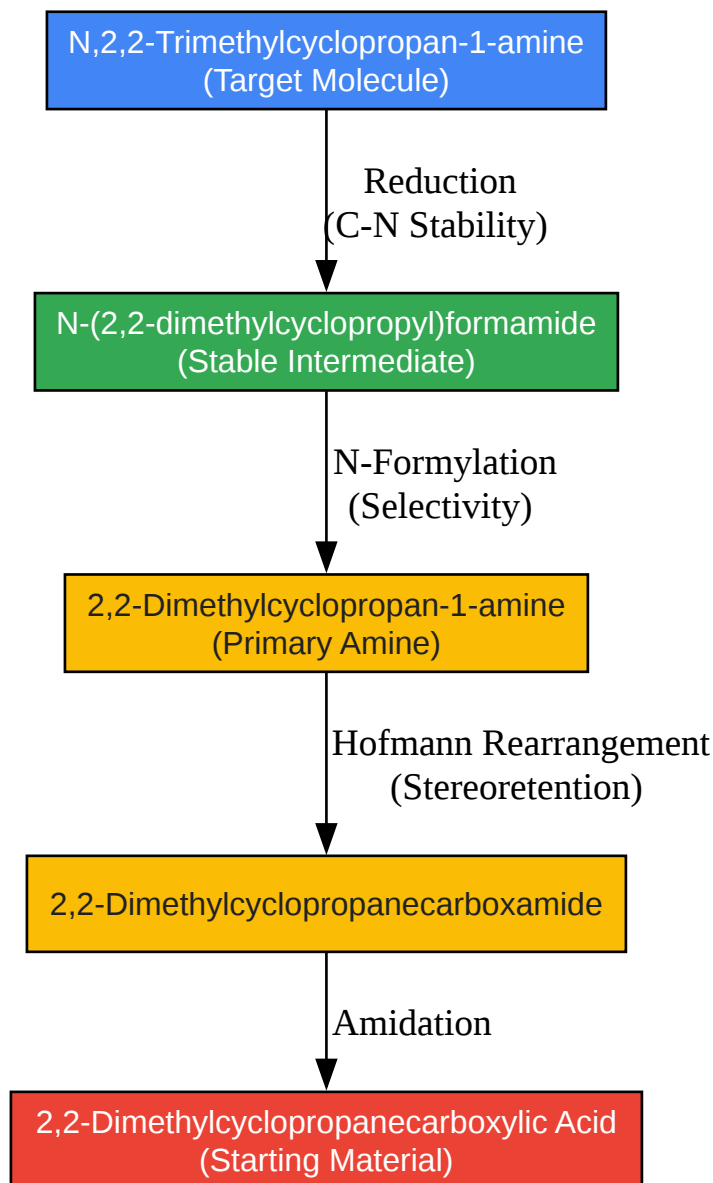
While laboratory-scale methods often rely on hazardous reagents (e.g., diazomethane, methyl iodide) or non-scalable purifications, this guide outlines a Process-Ready Route designed for scalability, safety, and high purity. The recommended pathway utilizes a Hofmann Rearrangement followed by a Formylation-Reduction sequence, avoiding the over-alkylation issues common in direct methylation and the explosion hazards of large-scale azide chemistry (Curtius).

Retrosynthetic Analysis & Pathway Logic

The most robust disconnection relies on the commercially relevant intermediate 2,2-dimethylcyclopropanecarboxylic acid, a key intermediate in the synthesis of Cilastatin. This

starting material allows us to leverage established industrial supply chains.

Logical Disconnection (Graphviz)



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Figure 1: Retrosynthetic logic prioritizing the stability of the cyclopropane ring and selective N-methylation.

Critical Process Parameters (CPPs)

Before executing the protocol, the following parameters must be controlled to ensure safety and yield.

Parameter	Criticality	Risk/Impact	Mitigation Strategy
Reaction Temperature (Hofmann)	High	>50°C during bleach addition causes runaway exotherms.	Active cooling (-5°C to 0°C) and controlled addition rates.
pH Control (Hofmann)	Medium	Low pH promotes ring opening; High pH promotes hydrolysis.	Maintain highly alkaline environment (NaOH excess).
Reduction Stoichiometry	High	Excess hydride can cleave the cyclopropane ring.	Use Red-Al or LiAlH ₄ at controlled equivalents (1.5-2.0 eq).
Formylation Selectivity	Medium	Over-formylation (diformyl) is rare but possible.	Use Ethyl Formate as solvent/reagent to drive mono-formylation.

Detailed Experimental Protocols

Phase 1: Synthesis of 2,2-Dimethylcyclopropan-1-amine (The Primary Amine)

Principle: The carboxylic acid is converted to the primary amide, which undergoes a Hofmann rearrangement.^{[1][2]} This method is preferred over the Curtius rearrangement for this specific substrate on scale due to the stability of the gem-dimethyl ring and avoidance of azide handling.

Step 1.1: Amidation

- Reagents: 2,2-Dimethylcyclopropanecarboxylic acid (1.0 eq), Thionyl Chloride (1.2 eq), Aqueous Ammonia (28%, Excess), Toluene (Solvent).
- Protocol:

- Charge 2,2-dimethylcyclopropanecarboxylic acid and Toluene into a reactor.
- Add Thionyl Chloride dropwise at 20-25°C. Heat to 60°C for 2 hours (Gas evolution: SO₂/HCl - Scrubbing required).
- Cool to 0°C.
- Add the acid chloride solution slowly to a pre-cooled (0°C) stirred solution of aqueous ammonia. Caution: Exothermic.
- Stir for 1 hour. Filter the precipitated 2,2-dimethylcyclopropanecarboxamide. Wash with water and dry.
- Expected Yield: 85-90%.

Step 1.2: Hofmann Rearrangement[1]

- Reagents: Amide (from 1.1), Sodium Hypochlorite (10-13% solution, 1.1 eq), Sodium Hydroxide (2.5 eq), Water.
- Protocol:
 - Dissolve NaOH in water and cool to -5°C.
 - Add the Amide. The mixture may be a slurry.
 - Add NaOCl solution dropwise, maintaining internal temperature <0°C. Stir for 1 hour at 0°C.
 - Allow to warm to 20°C, then heat to 50°C for 1 hour to effect the rearrangement and decarboxylation.
 - Workup: Steam distill the amine directly from the reaction mixture OR extract with Dichloromethane (DCM).
 - Dry extracts over Na₂SO₄ and concentrate.
 - Yield: 70-80% of 2,2-dimethylcyclopropan-1-amine.

Phase 2: Selective N-Methylation (The Target Synthesis)

Principle: Direct methylation with Methyl Iodide is prone to over-alkylation (forming dimethyl or quaternary salts). Reductive amination with formaldehyde often yields the dimethyl product.

The Formylation-Reduction sequence guarantees mono-methylation.

Step 2.1: N-Formylation

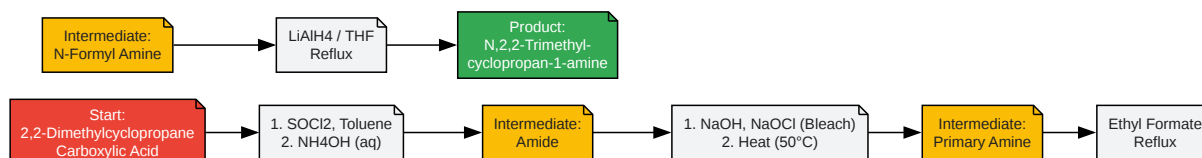
- Reagents: 2,2-Dimethylcyclopropan-1-amine (1.0 eq), Ethyl Formate (5-10 volumes, acts as solvent and reagent).
- Protocol:
 - Dissolve the amine in Ethyl Formate.
 - Heat to reflux (54°C) for 4-6 hours. Monitor by TLC/LCMS for disappearance of starting amine.
 - Concentrate under reduced pressure to remove excess ethyl formate and ethanol byproduct.
 - Result: N-(2,2-dimethylcyclopropyl)formamide (typically a viscous oil or low-melting solid). Used directly in the next step.

Step 2.2: Reduction to N-Methyl Amine

- Reagents: N-Formyl intermediate (1.0 eq), Lithium Aluminum Hydride (LiAlH₄, 2.0 eq) OR Red-Al (Vitrade), THF (anhydrous).
- Protocol:
 - Suspend LiAlH₄ in anhydrous THF under Nitrogen/Argon atmosphere. Cool to 0°C.
 - Dissolve the N-formyl intermediate in THF and add dropwise to the hydride suspension. Control gas evolution (H₂).
 - Heat to reflux (66°C) for 3-5 hours.

- Quench (Fieser Method): Cool to 0°C. Carefully add water (1 mL per g LiAlH₄), then 15% NaOH (1 mL per g), then water (3 mL per g).
- Filter the granular precipitate. Rinse filter cake with THF.
- Isolation: Acidify filtrate with HCl in Ether to precipitate the **N,2,2-trimethylcyclopropan-1-amine** hydrochloride salt (for stability and purity) or concentrate to obtain the free base oil.
- Purification: Recrystallization of the HCl salt from EtOH/Et₂O.

Process Workflow Diagram



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Figure 2: Step-by-step reaction workflow from commodity acid to final N-methylated amine.

Analytical Specifications

To validate the synthesis, the final product (HCl salt) should meet the following criteria:

- Appearance: White crystalline solid (HCl salt).
- ¹H NMR (D₂O/CDCl₃):
 - 0.5-0.8 ppm (m, 2H, Cyclopropane ring CH₂).
 - 1.1-1.2 ppm (s, 3H, C-Me).
 - 1.2-1.3 ppm (s, 3H, C-Me).
 - 2.4-2.5 ppm (m, 1H, CH-N).
 - 2.7 ppm (s, 3H, N-Me).

- Mass Spectrometry: $[M+H]^+ = 100.19$ (Free base MW: 99.18).

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